

Proper Disposal Procedures for ATN-161 Trifluoroacetate Salt

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Compound of Interest

Compound Name: ATN-161 trifluoroacetate salt

Cat. No.: B605673

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For immediate reference, **ATN-161 trifluoroacetate salt** is classified as not a hazardous substance or mixture according to its Safety Data Sheet (SDS).^[1] Therefore, its disposal should follow standard laboratory procedures for non-hazardous chemical waste, in strict accordance with local and institutional regulations. This guide provides essential safety and logistical information for the proper disposal of **ATN-161 trifluoroacetate salt** in a research environment.

Immediate Safety and Handling

Before disposal, ensure that all personnel handling **ATN-161 trifluoroacetate salt** adhere to the following safety precautions:

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including safety glasses, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area to minimize the potential for inhalation of any dust or aerosolized particles.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and mucous membranes. In case of accidental contact, flush the affected area with copious amounts of water and seek medical advice if irritation persists.^[1]
- **Spill Management:** In the event of a spill, isolate the area and absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite). Collect the absorbed material into

a suitable, labeled container for disposal.

Disposal Procedures

The appropriate disposal method for **ATN-161 trifluoroacetate salt** depends on its form (pure solid, in solution, or as contaminated material).

Unused or Expired Solid Compound

- **Consult EHS:** Always consult your institution's Environmental Health & Safety (EHS) department for specific guidance on non-hazardous chemical waste disposal. Regulations can vary significantly between jurisdictions.
- **Waste Labeling:** Ensure the container is clearly labeled with the full chemical name: "**ATN-161 trifluoroacetate salt**."
- **Waste Stream:** Dispose of the solid waste through your institution's designated non-hazardous chemical waste stream. Do not mix with hazardous waste.
- **Container:** The original container is preferred for disposal. Ensure it is securely sealed.

Aqueous Solutions

- **Assess Concentration and Volume:** The disposal of aqueous solutions of **ATN-161 trifluoroacetate salt** is dependent on the concentration and total volume.
- **EHS Approval for Drain Disposal:** For very dilute, small-volume aqueous solutions, drain disposal with copious amounts of running water may be permissible. However, this requires prior approval from your institution's EHS department. Unauthorized drain disposal can lead to regulatory non-compliance.
- **Aqueous Waste Collection:** If drain disposal is not approved, or for larger volumes and more concentrated solutions, collect the waste in a designated, labeled aqueous waste container. This container should be managed through your institution's chemical waste program.

Solutions in Organic Solvents

- **Hazardous Waste:** If **ATN-161 trifluoroacetate salt** is dissolved in a hazardous organic solvent (e.g., DMSO, methanol), the entire solution must be treated as hazardous waste.
- **Waste Collection:** Collect the solution in a designated, properly labeled hazardous waste container that specifies all chemical components.
- **Disposal Route:** Dispose of the container through your institution's hazardous waste management service.

Contaminated Materials

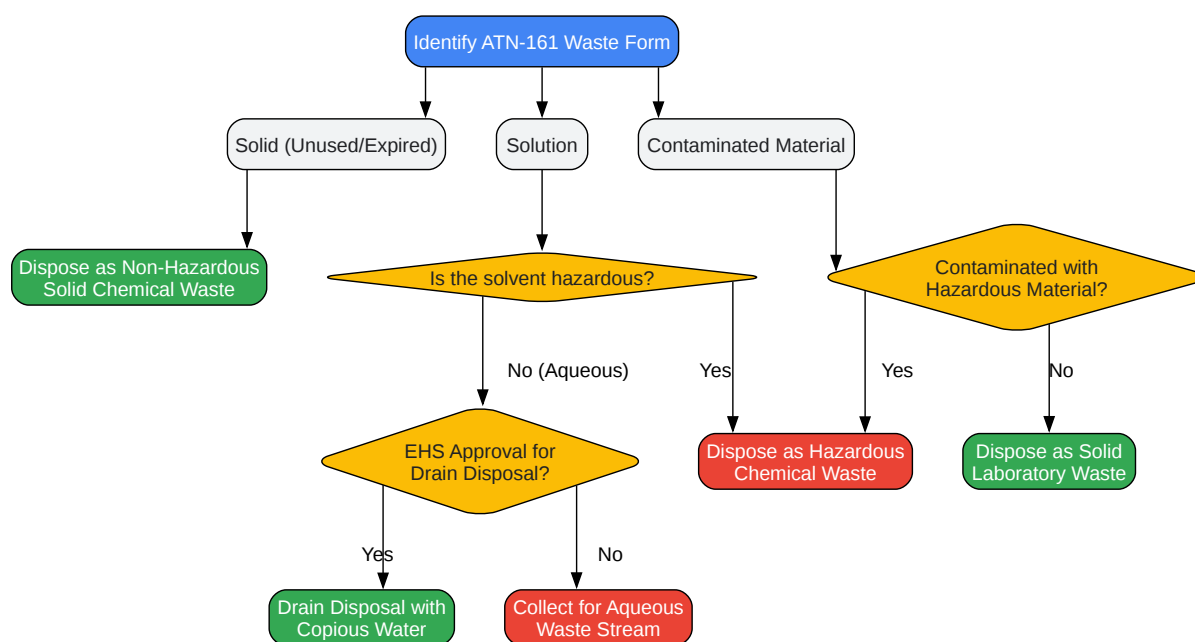
- **Non-Hazardous Contamination:** Materials such as pipette tips, tubes, and gloves that are contaminated solely with **ATN-161 trifluoroacetate salt** should be disposed of in the regular solid laboratory waste stream, unless institutional policy dictates otherwise.
- **Hazardous Contamination:** If these materials are also contaminated with other hazardous substances (e.g., organic solvents, other hazardous chemicals), they must be disposed of as hazardous solid waste.

Summary of Key Data

Parameter	Value	Source
Chemical Name	ATN-161 trifluoroacetate salt	MedChemExpress
CAS Number	904763-27-5	[1]
Molecular Formula	C25H36F3N9O10S	[1]
Molecular Weight	711.67 g/mol	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **ATN-161 trifluoroacetate salt**.



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Caption: Decision workflow for the disposal of **ATN-161 trifluoroacetate salt**.

This document is intended as a guide. Always prioritize and adhere to the specific disposal protocols established by your institution's Environmental Health & Safety department. Proper chemical waste management is essential for a safe and compliant laboratory environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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